

Application Notes and Protocols for Scale-Up Fermentation of Coclaurine

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Compound of Interest

Compound Name: Coclauril

Cat. No.: B15563289

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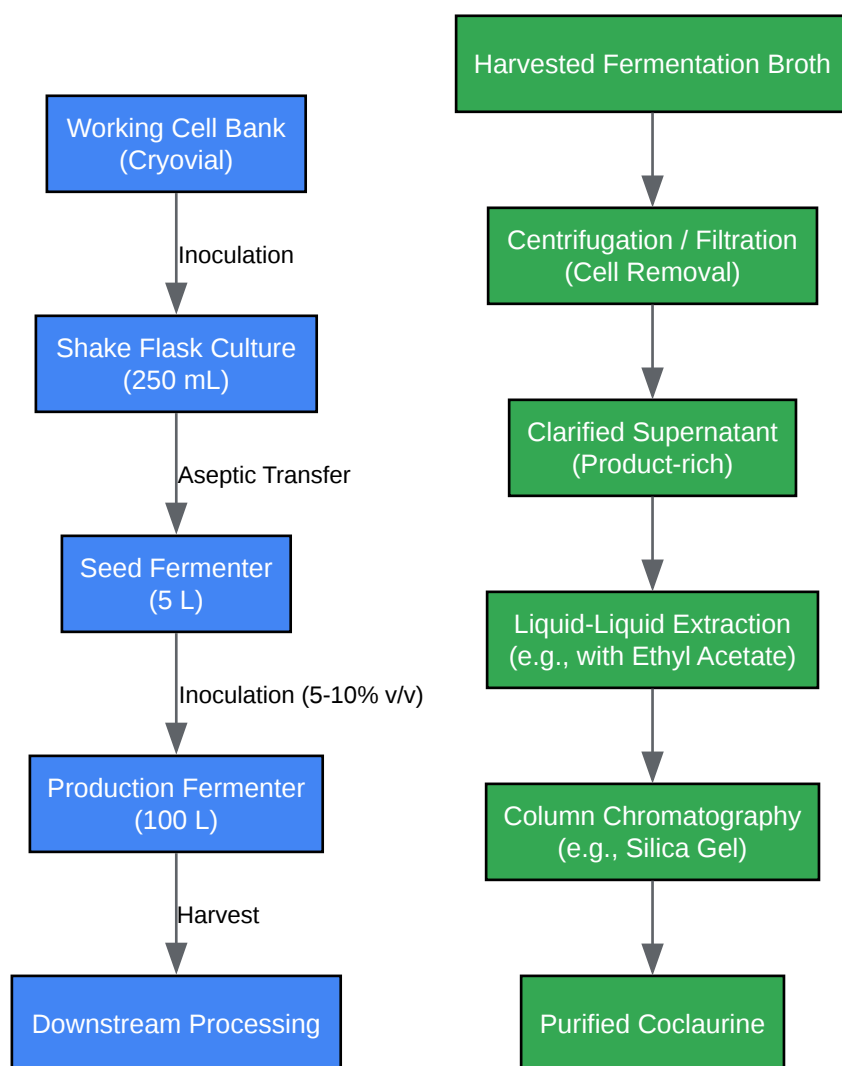
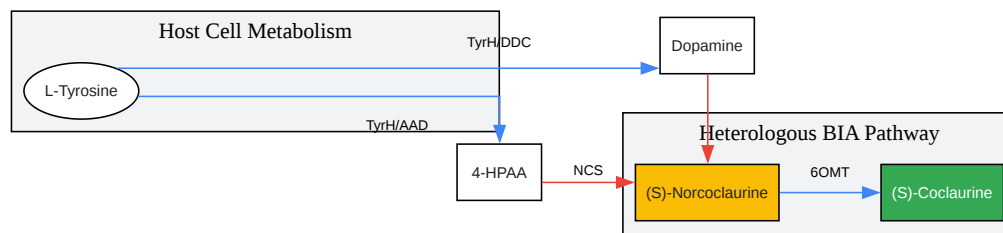
For Researchers, Scientists, and Drug Development Professionals

Introduction: Coclaurine is a pivotal intermediate in the biosynthesis of a wide array of benzyloquinoline alkaloids (BIAs), a class of plant secondary metabolites with significant pharmacological activities. The microbial fermentation of coclaurine using engineered microorganisms like *Saccharomyces cerevisiae* or *Escherichia coli* presents a promising alternative to traditional plant extraction, offering a more sustainable, scalable, and controlled production platform. These application notes provide a detailed framework for the scale-up fermentation process, from laboratory-scale optimization to pilot-scale production, along with downstream processing for product recovery.

Coclaurine Biosynthetic Pathway in Engineered Microbes

The production of (S)-coclaurine in a microbial host is achieved through the heterologous expression of specific plant-derived enzymes. The pathway typically starts from the amino acid L-tyrosine, which is converted through a series of enzymatic steps to the key intermediate (S)-norcoclaurine. This is subsequently methylated to form (S)-coclaurine.

Fig 1. Heterologous biosynthesis pathway for (S)-coclaurine production.

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